

# Technical Guide: Health and Safety for Handling 1-Ethoxy-3-methylbutane

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## Compound of Interest

Compound Name: **1-Ethoxy-3-methylbutane**

Cat. No.: **B14745483**

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This document provides a comprehensive overview of the health and safety data, handling procedures, and experimental testing protocols relevant to **1-Ethoxy-3-methylbutane** (CAS No. 628-04-6). The information is intended to ensure its safe use in a laboratory and research environment.

## Chemical and Physical Properties

**1-Ethoxy-3-methylbutane**, also known as ethyl isoamyl ether, is a flammable liquid.<sup>[1]</sup> Its key physical and chemical properties are summarized in the table below for easy reference. Understanding these properties is the first step in a robust risk assessment.

Property	Value	Source
Molecular Formula	C7H16O	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molar Mass	116.20 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Clear, colorless liquid	<a href="#">[5]</a>
Density	0.7688 - 0.77 g/cm <sup>3</sup>	<a href="#">[2]</a> <a href="#">[4]</a>
Boiling Point	112.5 °C to 117.3 °C	<a href="#">[2]</a> <a href="#">[4]</a>
Melting Point	-95.35 °C (estimate)	<a href="#">[2]</a> <a href="#">[6]</a>
Flash Point	9 °C	<a href="#">[4]</a> <a href="#">[6]</a>
Vapor Pressure	25.6 mmHg at 25°C	<a href="#">[4]</a>

## Health Hazard Information

**1-Ethoxy-3-methylbutane** is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact.[\[1\]](#) The following table summarizes its hazard classifications.

Hazard Class	GHS Category	Hazard Statement
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapor. <a href="#">[1]</a>
Acute Toxicity (Dermal)	Category 3	H311: Toxic in contact with skin. <a href="#">[1]</a>
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation. <a href="#">[1]</a>
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation. <a href="#">[1]</a>
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects. <a href="#">[1]</a>
Carcinogenicity	Category 2	H351: Suspected of causing cancer. <a href="#">[1]</a>
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation. <a href="#">[1]</a>
Specific Target Organ Toxicity (Single Exposure)	Category 3	H336: May cause drowsiness or dizziness. <a href="#">[1]</a>
Hazardous to the Aquatic Environment (Long-term)	Category 3	H412: Harmful to aquatic life with long lasting effects. <a href="#">[1]</a>

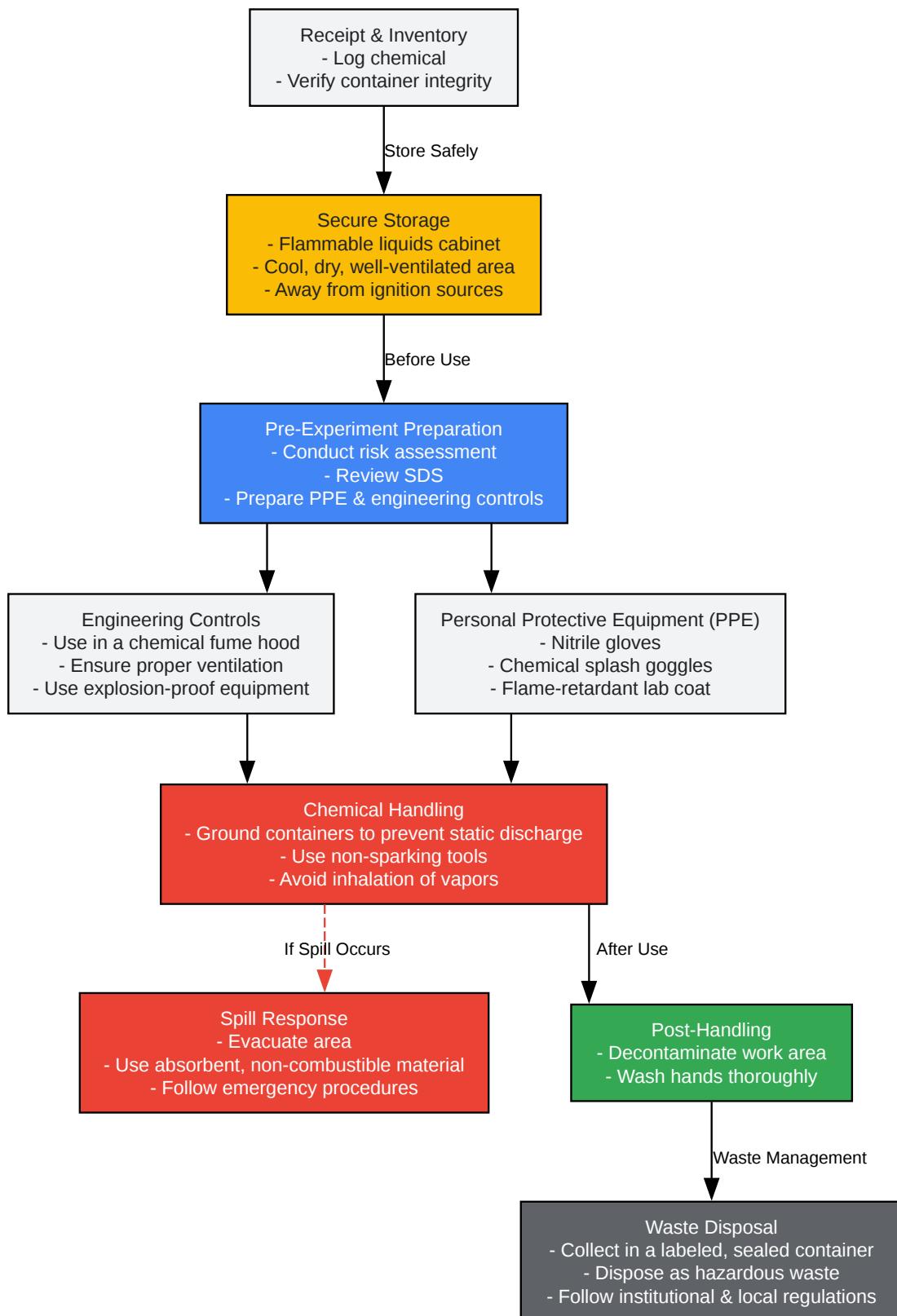
#### Symptoms of Exposure:

- Inhalation: May cause respiratory irritation, drowsiness, and dizziness. Can lead to central nervous system (CNS) depression.[\[1\]](#)
- Skin Contact: Toxic if absorbed through the skin. Causes skin irritation and can lead to defatting of the skin with prolonged or repeated contact.[\[1\]](#)
- Eye Contact: Causes serious eye irritation, with symptoms that may include pain, watering, and redness.[\[1\]](#)
- Ingestion: Can cause central nervous system (CNS) depression.[\[1\]](#)

## Safe Handling and Storage

Adherence to strict safety protocols is mandatory when handling **1-Ethoxy-3-methylbutane**.

The following is a logical workflow for safe handling, from procurement to disposal.

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Caption: Safe Handling Workflow for **1-Ethoxy-3-methylbutane**.

# Experimental Protocols for Safety Assessment

The safety data for chemicals like **1-Ethoxy-3-methylbutane** are generated using standardized, internationally recognized experimental protocols, such as the OECD Guidelines for the Testing of Chemicals.<sup>[3][4]</sup> Below are detailed methodologies for key experiments relevant to the hazards of this compound.

The flash point is a critical measure of a liquid's flammability.<sup>[2]</sup> For a volatile liquid like **1-Ethoxy-3-methylbutane**, a closed-cup method is typically employed.

- Principle: The test involves heating the sample in a closed cup and introducing an ignition source at regular temperature intervals to determine the lowest temperature at which the vapors ignite.<sup>[2]</sup>
- Apparatus: Pensky-Martens Closed Cup Tester.
- Methodology (based on ASTM D93):
  - A specific volume of the sample (e.g., 75 mL) is placed into the test cup of the Pensky-Martens apparatus.<sup>[2]</sup>
  - The sample is heated at a slow, constant rate while being stirred to ensure temperature uniformity.
  - At specified temperature intervals, the stirring is stopped, and an ignition source (a small flame) is dipped into the vapor space above the liquid.
  - The flash point is the lowest temperature, corrected for barometric pressure, at which the application of the ignition source causes the vapors to ignite momentarily.<sup>[2]</sup>

This test determines the short-term toxic effects of a substance applied to the skin.

- Principle: A single dose of the substance is applied to the skin of an animal model (typically rats or rabbits) and the animal is observed for a set period for signs of toxicity and mortality. The OECD 402 guideline is a common reference.
- Methodology:

- Animal Preparation: A small area of the animal's fur is clipped 24 hours before the test.
- Dose Application: The test substance is applied uniformly over an area of approximately 10% of the total body surface. The area is then covered with a porous gauze dressing.
- Exposure: The exposure period is typically 24 hours.
- Observation: Animals are observed for mortality, body weight changes, and clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior) for up to 14 days.
- Necropsy: A gross necropsy is performed on all animals at the end of the observation period.

In vitro methods using reconstructed human epidermis (RhE) models are now standard for assessing skin irritation potential, in line with OECD Guideline 439.

- Principle: The test chemical is applied topically to a reconstructed human epidermis model. The irritation potential is determined by the resulting cell viability, measured by the enzymatic conversion of MTT into a colored formazan salt.[7][8][9]
- Methodology (based on EpiDerm™ Skin Irritation Test):
  - Tissue Preparation: The RhE tissues are pre-incubated overnight in assay medium.[7]
  - Chemical Exposure: A small amount of **1-Ethoxy-3-methylbutane** is applied directly to the surface of three separate tissue samples. A negative control (e.g., phosphate-buffered saline) and a positive control (e.g., 5% SDS) are run in parallel.[7] The exposure typically lasts for 60 minutes.[7]
  - Post-Exposure Incubation: After exposure, the tissues are thoroughly rinsed and transferred to fresh medium for a post-incubation period of approximately 42 hours.[7]
  - Viability Assay: Tissues are incubated with MTT solution for 3 hours. The mitochondrial dehydrogenases in viable cells convert the yellow MTT to a purple formazan.[9]
  - Data Analysis: The formazan is extracted, and its concentration is measured spectrophotometrically. The cell viability is expressed as a percentage relative to the

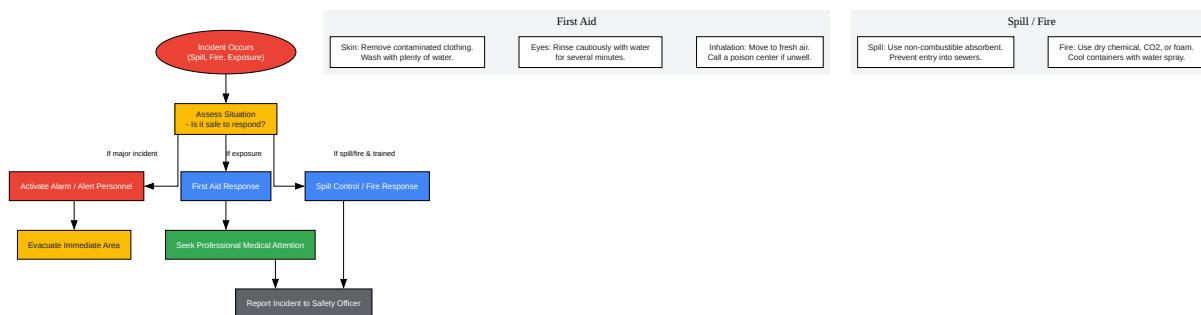
negative control. A chemical is classified as an irritant if the mean tissue viability is reduced below 50%.<sup>[8]</sup>

The potential to cause genetic defects is a serious long-term health concern. A standard initial screen is the bacterial reverse mutation test, also known as the Ames test (OECD Guideline 471).

- Principle: This in vitro assay uses several strains of *Salmonella typhimurium* and *Escherichia coli* with mutations in genes involved in histidine or tryptophan synthesis, respectively. It measures the ability of a substance to cause mutations that revert the bacteria to a state where they can synthesize the amino acid again.<sup>[5]</sup>
- Methodology:
  - Metabolic Activation: The test is performed with and without a mammalian metabolic activation system (e.g., a rat liver fraction called S9) to mimic metabolic processes in the body.
  - Exposure: The bacterial strains are exposed to various concentrations of **1-Ethoxy-3-methylbutane** on agar plates.
  - Incubation: The plates are incubated for 48-72 hours.
  - Scoring: The number of revertant colonies on the test plates is counted and compared to the number on the negative control plates.
  - Interpretation: A substance is considered mutagenic if it produces a concentration-related increase in the number of revertant colonies.<sup>[5]</sup>

## Emergency Procedures

A clear and practiced emergency plan is essential.



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Caption: Emergency Response Logic for **1-Ethoxy-3-methylbutane** Incidents.

This guide is intended as a technical resource and does not replace institutional safety protocols, regulatory requirements, or a thorough, substance-specific risk assessment, which must be conducted before any handling of **1-Ethoxy-3-methylbutane**. Always consult the most recent Safety Data Sheet (SDS) provided by the supplier.

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- To cite this document: BenchChem. [Technical Guide: Health and Safety for Handling 1-Ethoxy-3-methylbutane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14745483#health-and-safety-data-for-1-ethoxy-3-methylbutane-handling]

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